

# Technical Guide: Physicochemical Properties of 3-Hydroxybutyl Dodecanoate

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## Compound of Interest

Compound Name: 3-Hydroxybutyl dodecanoate

Cat. No.: B15182631

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## Abstract

**3-Hydroxybutyl dodecanoate** is a fatty acid ester with potential applications in various scientific and industrial fields. A thorough understanding of its physical properties is crucial for its application, formulation, and development. This technical guide provides a summary of the predicted physical properties of **3-hydroxybutyl dodecanoate** and related long-chain fatty acid esters. It also outlines standardized experimental protocols for the determination of these properties and presents a representative synthesis workflow for a structurally similar compound.

## Predicted Physicochemical Properties

Direct experimental data for the physical properties of **3-hydroxybutyl dodecanoate** are not readily available in the current scientific literature. However, based on data for structurally similar compounds, such as other C16 fatty acid esters, the following properties can be predicted. It is important to note that these are estimations and experimental verification is required for precise values.

Property	Predicted Value	Related Compound Data	Source
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O <sub>3</sub>	-	-
Molecular Weight	272.42 g/mol	-	-
Boiling Point	~300-320 °C at 760 mmHg	Butyl dodecanoate: 180 °C at 18 mmHg[1]	Estimation based on related compounds
Melting Point	Not Available	Butyl dodecanoate: -7 °C[1]	-
Density	~0.86 g/cm <sup>3</sup>	Butyl dodecanoate: 0.853-0.863 g/cm <sup>3</sup> [1]	Estimation based on related compounds
Water Solubility	Very low	Butyl dodecanoate: Insoluble in water[1]	Estimation based on related compounds
LogP (Octanol-Water Partition Coefficient)	~5-6	Butyl dodecanoate: 6.51[1]	Estimation based on related compounds

## Experimental Protocols for Physicochemical Property Determination

For the accurate determination of the physical properties of **3-Hydroxybutyl dodecanoate**, standardized methods should be employed. The following protocols are based on the OECD Guidelines for the Testing of Chemicals, which are internationally recognized.

### Boiling Point Determination (OECD Guideline 103)[2][3][4][5]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Method: One of the following methods can be used:
  - Ebulliometer Method: This method involves measuring the boiling point of the liquid in an ebulliometer, which is a device designed for precise boiling point determination.

- Dynamic Method: The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.
- Distillation Method: The substance is distilled, and the temperature of the vapor is measured.
- Siwoloboff Method: A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is observed.
- Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA): These thermal analysis techniques can be used to determine the boiling point by detecting the endothermic event associated with boiling.
- Procedure Outline (Ebulliometer Method):
  - Calibrate the ebulliometer with a substance of a known boiling point.
  - Introduce the sample of **3-Hydroxybutyl dodecanoate** into the ebulliometer.
  - Heat the sample and record the temperature at which the liquid and vapor phases are in equilibrium under a constant pressure.
  - Correct the observed boiling point to standard pressure (101.325 kPa).

## Melting Point/Melting Range Determination (OECD Guideline 102)[6][7][8][9][10]

The melting point is the temperature at which a substance transitions from a solid to a liquid state.

- Method:
  - Capillary Method: A small amount of the powdered substance is packed into a capillary tube and heated. The temperatures at which melting begins and is complete are recorded.
  - Hot Stage Microscopy: The substance is observed under a microscope while being heated on a hot stage.

- Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA): These methods measure the heat flow to or from a sample as a function of temperature. The melting point is determined from the peak of the endothermic melting transition.
- Procedure Outline (Capillary Method):
  - Dry and powder the sample of **3-Hydroxybutyl dodecanoate**.
  - Introduce the sample into a capillary tube, ensuring it is well-packed.
  - Place the capillary tube in a melting point apparatus.
  - Heat the apparatus at a controlled rate.
  - Record the temperature at which the first drop of liquid is observed and the temperature at which the last solid particle melts. This range is the melting range.

## Density Determination (OECD Guideline 109)[11][12][13][14][15]

Density is the mass of a substance per unit volume.

- Method:
  - Hydrometer: A calibrated float is placed in the liquid, and the density is read from the scale at the liquid surface.
  - Oscillating U-tube Method: The natural frequency of a U-shaped tube filled with the liquid is measured. This frequency is related to the density of the liquid.
  - Pycnometer Method: A glass bottle with a specific volume (pycnometer) is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass and volume.
- Procedure Outline (Pycnometer Method):
  - Thoroughly clean and dry the pycnometer and determine its empty weight.

- Calibrate the pycnometer with a liquid of known density (e.g., water) to determine its exact volume at a specific temperature.
- Fill the pycnometer with **3-Hydroxybutyl dodecanoate**, ensuring no air bubbles are present.
- Bring the filled pycnometer to the desired temperature and weigh it.
- Calculate the density by dividing the mass of the substance by the calibrated volume of the pycnometer.

## Water Solubility Determination (OECD Guideline 105)[16][17][18][19][20]

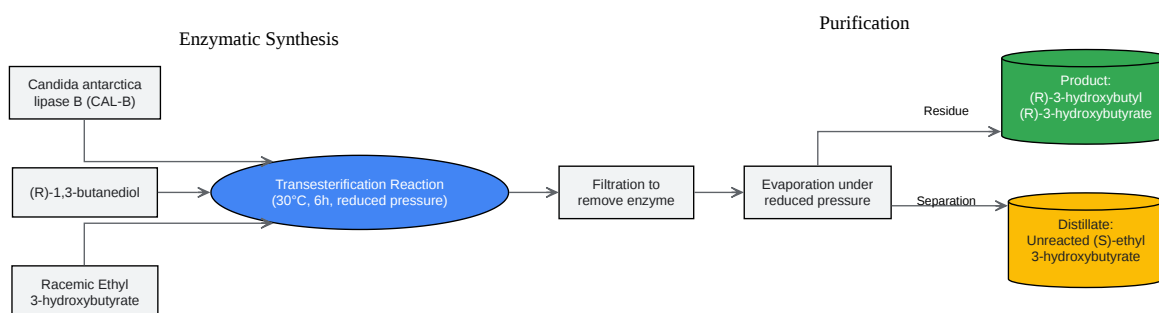
Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature.

- Method:
  - Flask Method: A sufficient amount of the substance is agitated in water for a prolonged period to reach equilibrium. The concentration of the substance in the aqueous phase is then determined. This method is suitable for solubilities above  $10^{-2}$  g/L.
  - Column Elution Method: A column is packed with an inert support material coated with the test substance. Water is passed through the column, and the concentration of the substance in the eluate is measured until a plateau is reached. This method is suitable for solubilities below  $10^{-2}$  g/L.
- Procedure Outline (Flask Method):
  - Add an excess amount of **3-Hydroxybutyl dodecanoate** to a flask containing purified water.
  - Agitate the flask at a constant temperature for a sufficient time to reach equilibrium (e.g., 24-48 hours).
  - Separate the aqueous phase from the undissolved substance by centrifugation or filtration.

- Determine the concentration of **3-Hydroxybutyl dodecanoate** in the aqueous phase using a suitable analytical method (e.g., gas chromatography, HPLC).

## Representative Experimental Workflow

As no specific experimental workflows for **3-Hydroxybutyl dodecanoate** were found, a workflow for the synthesis of the structurally related compound, (R)-3-hydroxybutyl (R)-3-hydroxybutyrate, is presented below.[2][3][4][5] This enzymatic synthesis process provides a relevant example of the steps that could be involved in the production of similar esters.



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Caption: Enzymatic synthesis and purification workflow for (R)-3-hydroxybutyl (R)-3-hydroxybutyrate.

## Signaling Pathways

Currently, there is no specific information available in the public domain regarding signaling pathways directly modulated by **3-Hydroxybutyl dodecanoate**. Research in this area would be necessary to elucidate any potential biological activity.

## Conclusion

This technical guide provides a foundational understanding of the predicted physical properties of **3-hydroxybutyl dodecanoate** and the standardized methodologies required for their experimental determination. While direct experimental data for this specific compound is lacking, the information on related compounds and established protocols offers a strong starting point for researchers and developers. The provided synthesis workflow for a similar ester illustrates a practical approach to producing such molecules. Further research is needed to determine the precise physical properties and to explore the potential biological activities and signaling pathways associated with **3-hydroxybutyl dodecanoate**.

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